

Phase Diagram of the Aluminum Potassium Sulfate-Water System: A Technical Guide

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Compound of Interest

Compound Name: Aluminum potassium sulfate

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This technical guide provides an in-depth analysis of the phase diagram of the **aluminum potassium sulfate**-water system. **Aluminum potassium sulfate**, commonly known as potassium alum, is a double salt with the chemical formula $KAl(SO_4)_2$. It is widely encountered as its dodecahydrate, $KAl(SO_4)_2 \cdot 12H_2O$.^[1] A thorough understanding of its phase behavior in aqueous solutions is critical for various applications, including crystallization processes in the pharmaceutical industry, water purification, and the food industry.

Quantitative Data on Phase Equilibria

The phase behavior of the **aluminum potassium sulfate**-water system is primarily characterized by the solubility of the salt at different temperatures, the freezing point depression of its aqueous solutions, the boiling point elevation of saturated solutions, and the melting point of its hydrated form.

Solubility of Aluminum Potassium Sulfate in Water

The solubility of potassium aluminum sulfate dodecahydrate in water increases significantly with temperature. A compilation of experimental solubility data is presented in Table 1.

Temperature (°C)	Solubility (g $\text{KAl}(\text{SO}_4)_2$ / 100 g H_2O)
0	5.7
10	8.5
20	12.03
30	16.6
40	25
50	36.78
60	58.5
70	94.38
80	195

Note: The solubility data represents the mass of anhydrous $\text{KAl}(\text{SO}_4)_2$ that dissolves in 100 g of water.

Melting and Boiling Points

Key transition points for the **aluminum potassium sulfate**-water system are summarized in Table 2.

Property	Temperature (°C)	Notes
Melting Point of $\text{KAl}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$	92.5	The dodecahydrate melts in its own water of crystallization. [1] [2]
Boiling Point of Saturated Solution	Varies with concentration	The boiling point of an aqueous solution of potassium alum is elevated compared to pure water due to the presence of the solute. Specific experimental data for the boiling curve of saturated solutions is not readily available in the literature, but can be determined experimentally. One source indicates a decomposition temperature of 200°C. [1] [2]
Eutectic Point	Not explicitly found in literature	The eutectic point, where a saturated solution is in equilibrium with both ice and solid $\text{KAl}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$, has not been specifically reported in the reviewed literature. It can be determined experimentally through techniques like cryoscopy.

Experimental Protocols for Phase Diagram Determination

The determination of the phase diagram for a salt-water system like **aluminum potassium sulfate** involves several key experimental techniques to identify the boundaries between different phases (solid, liquid, and vapor).

Solubility Determination

A common method to determine the solubility of potassium alum at various temperatures is the isothermal equilibrium method.

Methodology:

- **Preparation of Supersaturated Solution:** A supersaturated solution of potassium alum is prepared by dissolving an excess amount of the salt in distilled water at a temperature higher than the target temperature.
- **Equilibration:** The solution is then placed in a thermostatically controlled water bath at the desired temperature and stirred continuously for a prolonged period to ensure equilibrium is reached.
- **Sampling and Analysis:** Once equilibrium is established, the stirring is stopped, and the solid phase is allowed to settle. A known volume of the clear supernatant liquid is carefully withdrawn using a pre-heated pipette to prevent premature crystallization.
- **Concentration Determination:** The concentration of the salt in the sample is determined by a suitable analytical method, such as gravimetric analysis (evaporating the water and weighing the residual salt) or titration.

Eutectic Point Determination (Cryoscopy)

The eutectic point can be determined by measuring the freezing point depression of solutions with varying concentrations of potassium alum.

Methodology:

- **Preparation of Solutions:** A series of aqueous solutions of potassium alum with different known concentrations are prepared.
- **Cooling Curve Measurement:** Each solution is placed in a cooling bath, and its temperature is monitored over time as it cools and eventually freezes. A high-precision thermometer or a temperature probe connected to a data logger is used.

- **Freezing Point Identification:** The freezing point is identified as the temperature at which the cooling curve shows a plateau or a significant change in slope, indicating the onset of solidification.
- **Plotting and Extrapolation:** The freezing points are plotted against the concentration of the solution. The eutectic temperature is the lowest freezing point observed, and the corresponding concentration is the eutectic composition.

Boiling Point Elevation Measurement

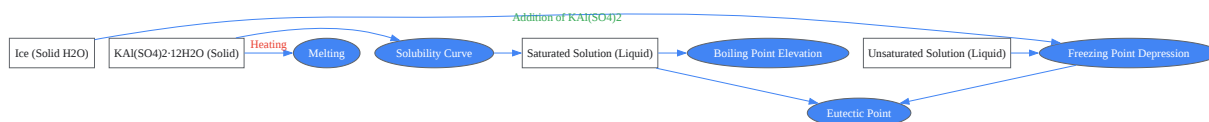
The boiling points of saturated potassium alum solutions at different pressures can be determined to construct the boiling curve.

Methodology:

- **Preparation of Saturated Solutions:** Saturated solutions are prepared at different temperatures as described in the solubility determination protocol.
- **Ebulliometry:** An ebulliometer is used to accurately measure the boiling point of the solutions. The apparatus is designed to ensure that the thermometer measures the temperature of the solution in equilibrium with its vapor.
- **Pressure Control:** The experiment is conducted at a constant, controlled pressure. To obtain the boiling curve, the measurements are repeated at different pressures.
- **Data Plotting:** The boiling points are plotted as a function of the concentration of the saturated solution.

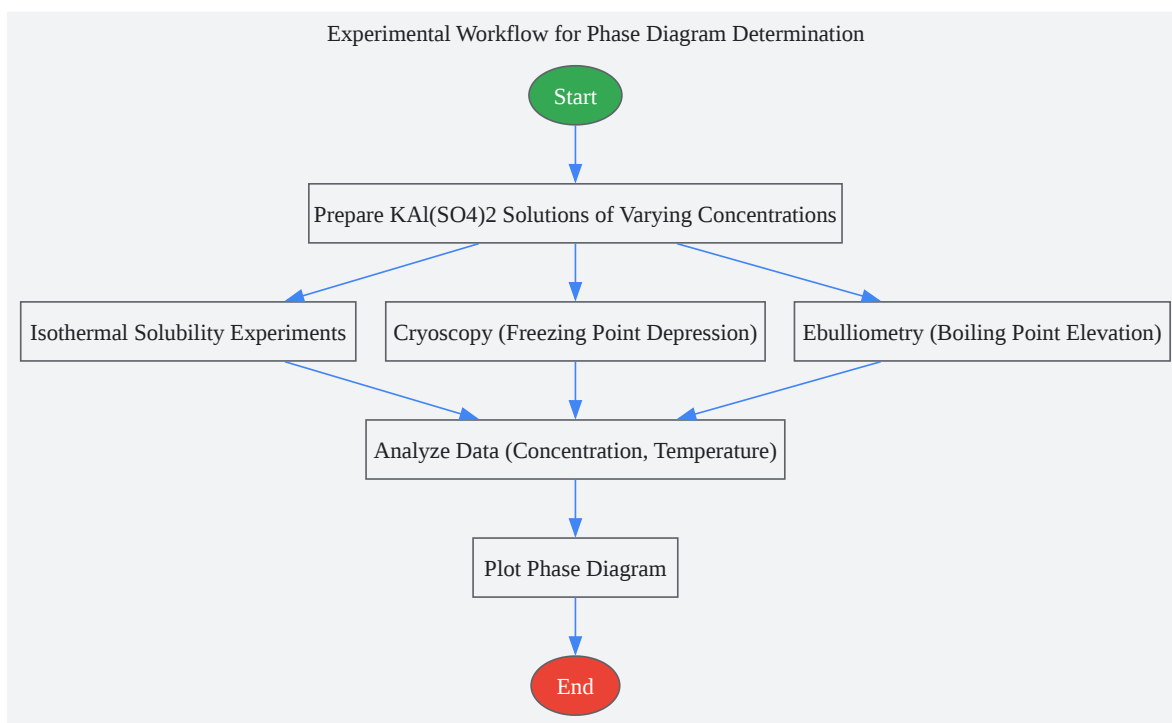
Visualizing the Phase Diagram and Experimental Workflow

The following diagrams, generated using the DOT language, illustrate the logical relationships within the phase diagram and a typical experimental workflow for its determination.



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Caption: Logical relationships between phases and transitions in the $\text{KAl}(\text{SO}_4)_2\text{-H}_2\text{O}$ system.



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